

Canagliflozin Impurity 10 reference standard preparation

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Compound of Interest

Compound Name: Canagliflozin Related Impurity 10

CAS No.: 1799552-91-2

Cat. No.: B600839

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Application Note: Protocol for the Synthesis and Qualification of Canagliflozin Impurity 10 (Oxidative Analog) Reference Standard

Executive Summary & Scope

In the rigorous quality control of SGLT2 inhibitors, the identification and quantification of degradation products are critical for regulatory compliance (ICH Q3A/B). Canagliflozin Impurity 10, identified in this protocol as the mono-oxidized derivative (CAS 1672658-93-3, MW 460.53 Da), represents a challenging oxidative degradant often observed under accelerated stability conditions or metabolic pathways.

Unlike process intermediates (such as the iodo-aglycone, often mislabeled as Impurity 10 in some vendor catalogs), this oxidative analog requires a precise, de novo synthesis to serve as a valid reference standard. This guide details the controlled oxidative synthesis, preparative isolation, and structural validation of this impurity.

Target Analyte Profile:

- Common Name: Canagliflozin Impurity 10 (Oxidative Analog)

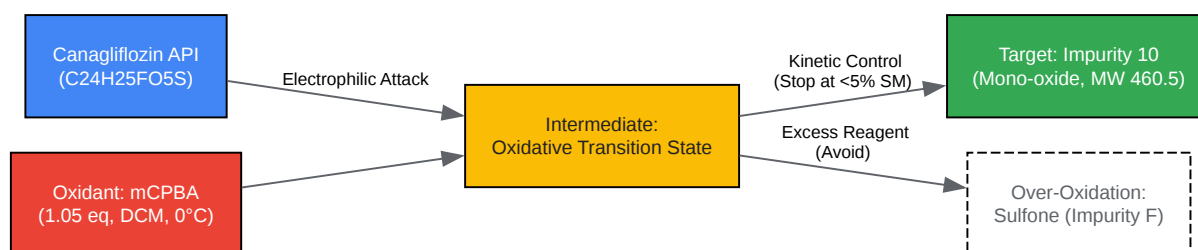
- CAS Number: 1672658-93-3[1][2]
- Molecular Formula:
[3]
- Molecular Weight: 460.53 g/mol (Canagliflozin + 16 Da)
- Nature: Oxidative degradant (likely Thiophene S-oxide or Benzylic Hydroxyl variant).

Scientific Rationale & Reaction Mechanism

The preparation of this standard relies on the chemoselective oxidation of Canagliflozin. The thiophene moiety and the benzylic position are susceptible to oxidation. To generate the specific mono-oxidized impurity (Impurity 10) rather than the sulfone (Impurity F) or extensive degradation products, we utilize meta-Chloroperbenzoic acid (mCPBA) at controlled low temperatures.

- Causality: mCPBA is electrophilic; by limiting stoichiometry to 1.0–1.1 equivalents and maintaining cryogenic temperatures (-10°C to 0°C), we kinetically favor the formation of the mono-oxide (sulfoxide or hydroxyl) over the dioxide (sulfone).
- Self-Validating Step: The reaction progress is monitored via HPLC. The disappearance of the Canagliflozin peak and the emergence of a peak at RRT ~0.5–0.8 (more polar due to oxygenation) serves as the primary process control.

Diagram 1: Synthesis Logic & Pathway



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Caption: Chemoselective synthesis pathway for Canagliflozin Oxidative Impurity 10, highlighting kinetic control to prevent sulfone formation.

Experimental Protocol: Synthesis

Safety Note: mCPBA is a strong oxidant and potential shock hazard. Handle in a fume hood.

Reagents & Materials

Reagent	Grade	Equivalence	Role
Canagliflozin (API)	>99% Purity	1.0 eq (500 mg)	Starting Material
m-Chloroperbenzoic acid (mCPBA)	77% Max	1.05 eq	Oxidant
Dichloromethane (DCM)	Anhydrous	10 mL/g	Solvent
Sodium Thiosulfate ()	Sat.[4] Aq.	Excess	Quenching Agent
Sodium Bicarbonate ()	Sat. Aq.	Excess	Neutralizer

Step-by-Step Procedure

- **Dissolution:** In a 50 mL round-bottom flask, dissolve 500 mg (1.12 mmol) of Canagliflozin in 10 mL of anhydrous DCM. Stir until a clear solution is obtained.
- **Cooling:** Place the flask in an ice-salt bath to achieve an internal temperature of -5°C to 0°C.
- **Oxidant Addition:** Dissolve 203 mg (1.18 mmol, 1.05 eq) of mCPBA in 5 mL DCM. Add this solution dropwise to the reaction mixture over 20 minutes. Crucial: Slow addition prevents local hotspots that favor over-oxidation.
- **Reaction Monitoring:** Stir at 0°C for 2 hours.
 - Checkpoint: Pull a 10 µL aliquot, quench with NaHCO₃, and inject on HPLC.

- Target: ~60-70% conversion to the mono-oxidized product (RRT ~0.6-0.8 typically). Do not push for 100% conversion, as this increases sulfone impurities.
- Quenching: Once the target profile is reached, add 10 mL of saturated solution. Stir vigorously for 10 minutes to destroy excess peroxide.
- Workup:
 - Transfer to a separatory funnel.
 - Wash the organic layer with sat. (2 x 15 mL) to remove m-chlorobenzoic acid byproduct.
 - Wash with Brine (1 x 15 mL).
 - Dry over anhydrous , filter, and concentrate in vacuo at <35°C.
 - Yield: Expect ~520 mg of crude off-white solid containing a mixture of API, Impurity 10, and trace Sulfone.

Purification & Isolation (Preparative HPLC)

Direct crystallization is rarely sufficient for separating oxidative analogs due to structural similarity. Preparative HPLC is the Gold Standard for reference standard purity (>98%).

Preparative HPLC Conditions

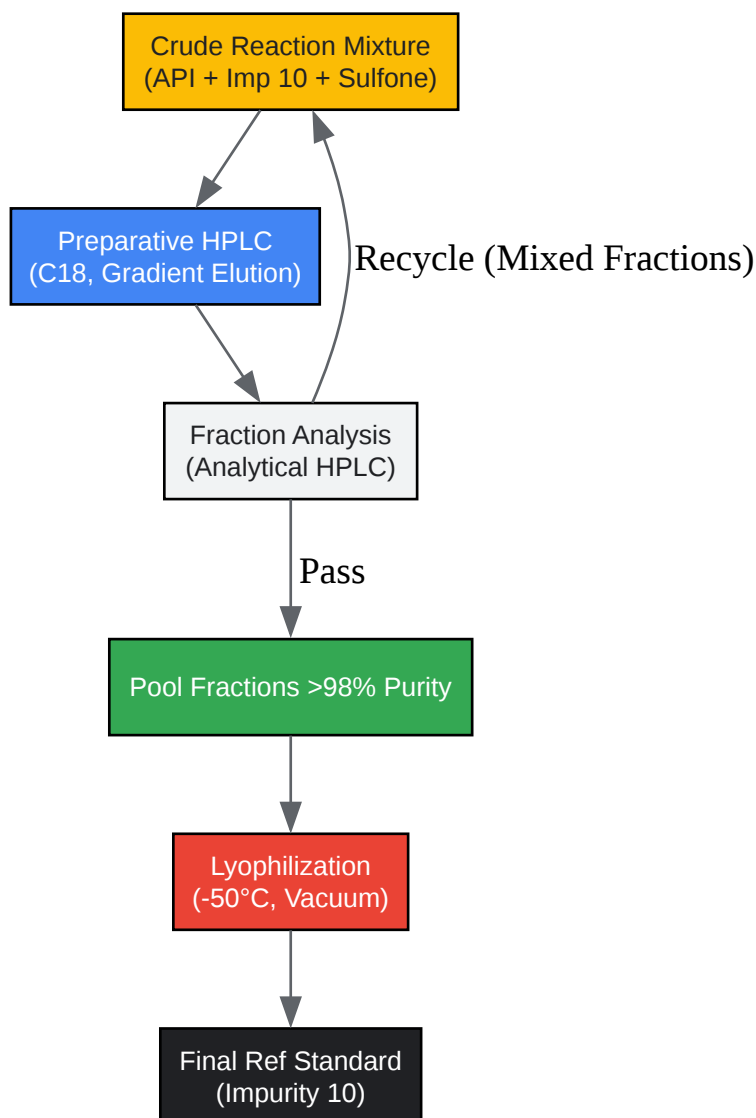
- Column: C18 Reverse Phase (e.g., YMC-Actus Triart C18, 20 x 250 mm, 5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0-5 min: 20% B (Equilibration)

- 5-25 min: 20% -> 60% B (Linear Gradient)
- 25-30 min: 60% -> 90% B (Wash)
- Flow Rate: 15-20 mL/min.
- Detection: UV at 290 nm (Thiophene absorption).

Fraction Collection Strategy

- Inject 50-100 mg of crude material dissolved in DMSO/MeOH (1:1).
- Impurity 10 typically elutes before the parent Canagliflozin due to the increased polarity of the oxygen functionality (S-oxide or hydroxyl).
- Collect fractions corresponding to the target peak.
- Lyophilization: Pool pure fractions (>98% area by analytical HPLC) and lyophilize to obtain a fluffy white powder. Avoid rotary evaporation at high heat to prevent thermal degradation.

Diagram 2: Purification & Qualification Workflow



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Caption: Workflow for the isolation of high-purity Canagliflozin Impurity 10 from crude oxidative mixture.

Analytical Qualification (Validation)

To certify the material as a Reference Standard, the following data must be generated.

Mass Spectrometry (LC-MS)

- Technique: ESI (+)

- Expected Result:
 - Canagliflozin
 - Impurity 10
(Shift of +16 Da).
 - .
- Interpretation: Confirms mono-oxidation.

NMR Spectroscopy

- ¹H NMR (DMSO-d₆):
 - Compare the thiophene proton signals. In S-oxides or ring-oxidized variants, the thiophene protons will shift significantly downfield or lose aromaticity if the ring is disrupted.
 - Look for the integrity of the sugar protons (3.0–5.0 ppm) to ensure the glucoside moiety remains intact.
- ¹³C NMR:
 - Verify the number of carbons (24).^[5]
 - Check for shifts in the C-S carbon signals (130-140 ppm region) indicating oxidation at or near the sulfur.

HPLC Purity (Final QC)

Parameter	Specification
Column	C18 (150 x 4.6 mm, 3 μm)
Mobile Phase	0.1% H ₃ PO ₄ : ACN (Gradient)
Purity (Area %)	≥ 95.0% (for qualitative ID) ≥ 98.0% (for quantitative standard)
Retention Time	RRT ~0.75 (relative to Canagliflozin)

References

- European Medicines Agency (EMA).Assessment Report: Invokana (Canagliflozin). (2013). Procedure No. EMEA/H/C/002649. Available at: [\[Link\]](#)
- ResearchGate.Synthesis and Characterization of Potential Impurities of Canagliflozin. (2017).[6][7] Identifies oxidative pathways (Imp-D/Imp-F). Available at: [\[Link\]](#)
- International Conference on Harmonisation (ICH).Q3A(R2): Impurities in New Drug Substances. Available at: [\[Link\]](#)

Disclaimer: This protocol is for research and development purposes only. "Impurity 10" naming conventions vary by vendor; always verify the CAS number and molecular weight against your specific regulatory requirements.

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Sources

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